

4-Amino-3-(trifluoromethoxy)benzonitrile molecular weight and formula

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Compound of Interest

Compound Name:	4-Amino-3-(trifluoromethoxy)benzonitrile
Cat. No.:	B067731

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An In-depth Technical Guide to **4-Amino-3-(trifluoromethoxy)benzonitrile** and a Related Analogue

This technical guide provides a detailed overview of the chemical properties of **4-Amino-3-(trifluoromethoxy)benzonitrile**, a compound of interest for researchers, scientists, and professionals in drug development. Due to the limited publicly available data on this specific molecule, this guide also includes comprehensive data on the closely related and more extensively studied compound, 4-Amino-3-(trifluoromethyl)benzonitrile, to serve as a valuable reference point.

Core Compound: 4-Amino-3-(trifluoromethoxy)benzonitrile

This section focuses on the fundamental molecular properties of the primary compound of interest.

Molecular Data

The molecular formula and mass are critical identifiers for any chemical compound, forming the basis for all further analytical and experimental work.

Property	Value	Citation
Molecular Formula	C8H5F3N2O	[1]
Monoisotopic Mass	202.0354 Da	[1]

Comparative Compound: 4-Amino-3-(trifluoromethyl)benzonitrile

For a broader context, this section details the properties of 4-Amino-3-(trifluoromethyl)benzonitrile, an analogue with extensive documentation. This compound is a versatile building block in the synthesis of pharmaceuticals and agrochemicals.[\[2\]](#) Its trifluoromethyl group enhances biological activity and lipophilicity, making it a valuable component in drug design, particularly for anti-inflammatory and anti-cancer agents.[\[2\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical data for 4-Amino-3-(trifluoromethyl)benzonitrile.

Property	Value	Citation
Molecular Formula	C8H5F3N2	[2] [3] [4]
Molecular Weight	186.14 g/mol	[2] [3] [4]
CAS Number	327-74-2	[2] [3] [4]
Appearance	Light yellow to orange powder to crystal	[2] [3]
Melting Point	61 - 68 °C	[2] [3]
Boiling Point	100 °C at 0.1 mmHg	[2] [3]
Purity	≥ 98% (GC)	[2] [3]
Synonyms	2-Amino-5- cyanobenzotrifluoride, 4- Cyano-2- (trifluoromethyl)aniline	[2] [3]

Experimental Protocols

While specific experimental protocols for the synthesis of **4-Amino-3-(trifluoromethoxy)benzonitrile** are not detailed in the provided search results, a general workflow for the synthesis and characterization of such a novel compound can be outlined. For a related compound, 4-amino-2-(trifluoromethyl)benzonitrile, a patented three-step synthesis process starting from m-trifluoromethyl fluorobenzene has been described, involving bromination, cyano replacement, and ammonolysis, achieving a total yield of 73-75%.[\[5\]](#) A similar approach could potentially be adapted.

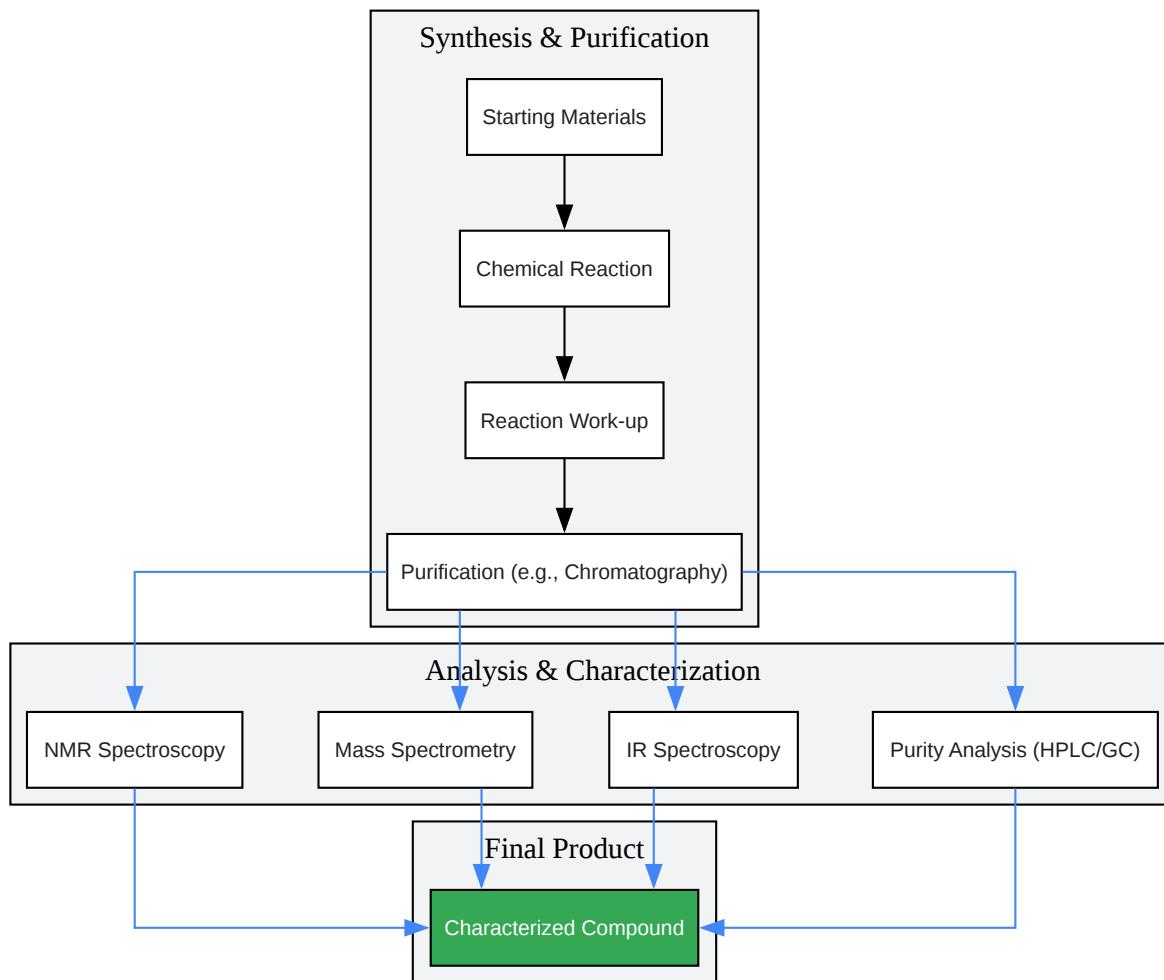
A general workflow would include:

- **Synthesis:** The synthesis would likely involve a multi-step process starting from a commercially available substituted benzene derivative. Key reaction steps could include the introduction of the amino, trifluoromethoxy, and nitrile functional groups.
- **Purification:** Following synthesis, the crude product would be purified, typically using techniques such as column chromatography or recrystallization to achieve high purity.

- Structural Elucidation: The structure of the purified compound would then be confirmed using a variety of analytical techniques:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to determine the chemical structure and connectivity of atoms.
 - Mass Spectrometry (MS): This would confirm the molecular weight and provide information about the fragmentation pattern.
 - Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the presence of key functional groups such as the amino (-NH₂) and nitrile (-C≡N) groups.
- Purity Analysis: The purity of the final compound would be assessed using techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

Illustrative Workflow

The following diagram illustrates a generalized workflow for the synthesis and characterization of a novel chemical compound like **4-Amino-3-(trifluoromethoxy)benzonitrile**.



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Caption: A generalized workflow for chemical synthesis and characterization.

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